

Chemical structure and properties of Gypsogenic acid

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Compound of Interest

Compound Name: 3-Hydroxy-12-oleanene-23,28-dioic acid

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An In-depth Technical Guide on Gypsogenic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gypsogenic acid is a pentacyclic triterpenoid belonging to the oleanane family.[1] It is a naturally occurring compound found in various plant species, including those of the Gypsophila and Miconia genera.[2][3] This guide provides a comprehensive overview of the chemical structure, properties, and biological activities of gypsogenic acid, with a focus on its potential applications in drug development.

Chemical Structure and Properties

Gypsogenic acid is characterized by a five-ring carbon skeleton with a hydroxyl group at position 3 and carboxylic acid groups at positions 23 and 28.[1] Its systematic IUPAC name is (3S,4S,4aR,6aR,6bS,8aS,12aS,14aR,14bR)-3-hydroxy-4,6a,6b,11,11,14b-hexamethyl-1,2,3,4a,5,6,7,8,9,10,12,12a,14,14a-tetradecahydronicene-4,8a-dicarboxylic acid.[1]

Table 1: Chemical Identifiers and Properties of Gypsogenic Acid

Property	Value	Reference
CAS Number	5143-05-5	[1][2][4]
Molecular Formula	C30H46O5	[1][2][4]
Molecular Weight	486.68 g/mol	[2][4]
IUPAC Name	(3S,4S,4aR,6aR,6bS,8aS,12aS,14aR,14bR)-3-hydroxy-4,6a,6b,11,11,14b-hexamethyl-1,2,3,4a,5,6,7,8,9,10,12,12a,14,14a-tetradecahydronicene-4,8a-dicarboxylic acid	[1][4]
Synonyms	Gypsogeninic acid, Astringenin J, Acanjapogenin G	[1][4]
Appearance	Solid powder	[4]
Solubility	Slightly soluble in DMSO and methanol	[5]
Storage	-20°C for long term	[4]

Biological Activities and Potential Therapeutic Applications

Gypsogenic acid has demonstrated a range of biological activities, making it a compound of interest for further investigation in drug discovery.

Antibacterial Activity

Gypsogenic acid exhibits activity against a panel of oral bacterial pathogens.[4][5] This suggests its potential for development as a therapeutic agent for oral infections.

Table 2: Minimum Inhibitory Concentrations (MICs) of Gypsogenic Acid against Oral Pathogens

Bacterial Species	MIC (µg/mL)	Reference
Enterococcus faecalis	50-200	[4][5]
Streptococcus salivarius	50-200	[4][5]
Streptococcus sanguinis	50-200	[4][5]
Streptococcus mitis	50-200	[4][5]
Streptococcus mutans	50-200	[4][5]
Streptococcus sobrinus	50-200	[4][5]

Trypanocidal Activity

The compound has been shown to induce lysis of *Trypanosoma cruzi*, the parasite responsible for Chagas disease, in isolated mouse blood with an IC₅₀ of 56.6 µM.[4][5] This indicates its potential as a lead compound for the development of new treatments for this neglected tropical disease.

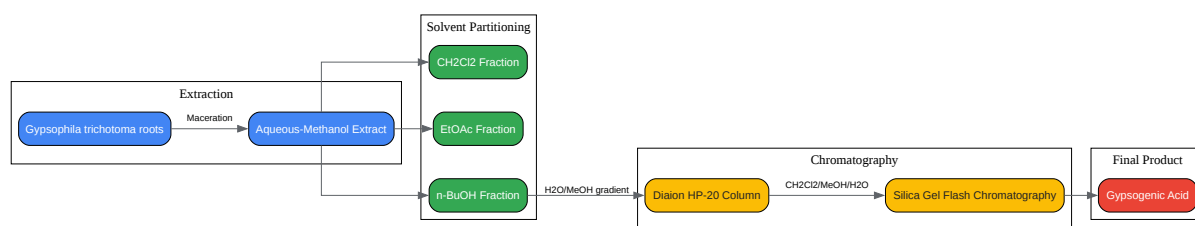
Anticancer Activity

The cytotoxic effects of gypsogenic acid have been evaluated against several cancer cell lines. While it showed weak antiproliferative effect on MCF-7 breast cancer cells (IC₅₀ 26.8 µM), its activity against various leukemia cell lines was generally low.[6] For instance, the IC₅₀ against K562 chronic myeloid leukemia cells was reported to be 227.6 µM, and against HL-60 acute myeloid leukemia cells, it was 61.1 µM in one study, while another reported an IC₅₀ exceeding 100 µM for both cell lines.[3][6]

Experimental Protocols

Isolation of Gypsogenic Acid from *Gypsophila trichotoma*

A detailed protocol for the isolation of gypsogenic acid from the roots of *Gypsophila trichotoma* has been described.[3] The general workflow involves extraction with different solvents followed by chromatographic separation.



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Caption: Isolation workflow for gypsogenic acid.

The structure of the isolated compound is typically confirmed using spectroscopic methods such as HRESI-MS, ¹H and ¹³C NMR, COSY, HSQC, and HMBC experiments.[3]

Conclusion

Gypsogenic acid is a promising natural product with a range of biological activities that warrant further investigation. Its antibacterial and trypanocidal properties are of particular interest for the development of new therapeutic agents. While its anticancer activity appears to be modest, its chemical scaffold could serve as a starting point for the synthesis of more potent derivatives. The detailed experimental protocols for its isolation and the availability of its chemical and biological data provide a solid foundation for future research in medicinal chemistry and drug discovery.

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